Dimethylphenylthiourea: Structural Profiling, Isomeric Disambiguation, and Synthetic Applications

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Compound of Interest

Compound Name:	*Dimethylphenylthiourea*
CAS No.:	*2740-95-6*
Cat. No.:	*B184160*

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Executive Summary

In the fields of drug discovery, coordination chemistry, and materials science, **Dimethylphenylthiourea** (DMPT) serves as a highly versatile structural scaffold. However, the nomenclature "**dimethylphenylthiourea**" is inherently ambiguous, referring to a family of constitutional isomers that share the exact same molecular weight and formula but exhibit drastically different chemical behaviors.

This technical guide provides an in-depth physicochemical profiling of the DMPT isomers, with a primary focus on the most synthetically valuable variant: 1,1-dimethyl-3-phenylthiourea. By detailing its unique conformational properties, its role as a directing group in transition-metal catalysis, and providing a self-validating experimental workflow, this whitepaper serves as a definitive resource for researchers and drug development professionals.

Isomeric Disambiguation and Physicochemical Properties

A critical failure point in compound sourcing and assay reproducibility is the misidentification of DMPT isomers. Depending on whether the methyl groups are localized on the thiourea nitrogen atoms or substituted onto the phenyl ring, the steric hindrance and electronic properties of the molecule shift significantly.

All isomers share the Molecular Formula C9H12N2S and a Molecular Weight of 180.27 g/mol . The table below disambiguates these compounds by their specific chemical structures and [1].

Isomer Nomenclature	CAS Number	Molecular Weight	Structural Distinction	Primary Application / Source
1,1-Dimethyl-3-phenylthiourea	705-62-4	180.27 g/mol	Dimethylation on the terminal nitrogen	Fragment scaffold, Ligand, Catalysis [2]
2,4-Dimethylphenylthiourea	16738-20-8	180.27 g/mol	Dimethylation on phenyl ring (ortho/para)	Biological screening, Agrochemicals [3]
2,6-Dimethylphenylthiourea	6396-76-5	180.27 g/mol	Dimethylation on phenyl ring (ortho/ortho)	Sterically hindered ligand design [4]
3,5-Dimethylphenylthiourea	97480-60-9	180.27 g/mol	Dimethylation on phenyl ring (meta/meta)	Organic synthesis intermediate[5]
2,3-Dimethylphenylthiourea	55752-58-4	180.27 g/mol	Dimethylation on phenyl ring (ortho/meta)	Specialized building block [6]

Mechanistic Insights: The 1,1-Dimethyl-3-phenylthiourea Scaffold

Of the isomers listed above, 1,1-dimethyl-3-phenylthiourea (CAS: 705-62-4) is the most prominent in advanced chemical research due to two distinct mechanistic advantages:

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conformational flexibility and its utility as a directing group in C-H activation.

Conformational Flexibility in Polymer Design

Unlike standard urea linkages, which act as strong hydrogen bond donors and acceptors that aggregate to form rigid crystalline domains (due to strict trans-trans planarity), N,N-disubstituted thioureas exhibit unique conformational freedom. The free energy of rotation around the N(H)–C(S) sigma bond in 1,1-dimethyl-3-phenylthiourea is remarkably low (approx. 10.7–11.5 kcal/mol at –40 °C).

The Causality: This lowered rotational barrier is attributed to the reduced Spπ–Cpπ orbital overlap compared to the Opπ–Cpπ overlap in ureas, which effectively decreases the C–N bond order. Consequently, 1,1-dimethyl-3-phenylthiourea can easily adopt both trans-trans and cis-trans conformations. This property makes it a highly sought-after motif in where crystallization must be actively suppressed [7].

Ortho-Directed C-H Activation

In medicinal chemistry, the benzothiazole core is a privileged pharmacophore. 1,1-Dimethyl-3-phenylthiourea acts as a highly efficient substrate and directing group for the Palladium-catalyzed synthesis of 2-aminobenzothiazoles. The sulfur atom of the thiourea moiety strongly coordinates to the Pd(II) center, directing the metal to activate the ortho C-H bond of the phenyl ring, leading to an intramolecular C-S coupling [8].

Experimental Workflow: Pd-Catalyzed Synthesis of Benzothiazoles

The following protocol outlines the intramolecular oxidative coupling of 1,1-dimethyl-3-phenylthiourea to yield a 2-aminobenzothiazole derivative. This self-validating system is designed to ensure high yields by leveraging atmospheric oxygen as a terminal oxidant.

Reagents Required

- Substrate: 1,1-Dimethyl-3-phenylthiourea (1.0 mmol)
- Catalyst: Palladium(II) acetate [Pd(OAc)2] (10 mol%)

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- Base: Potassium carbonate[K2CO3] (1.0 mmol)
- Promoter: Iodobenzene (0.5 mmol)
- Solvent: Dimethyl sulfoxide (DMSO), anhydrous (2.0 mL)

Step-by-Step Methodology

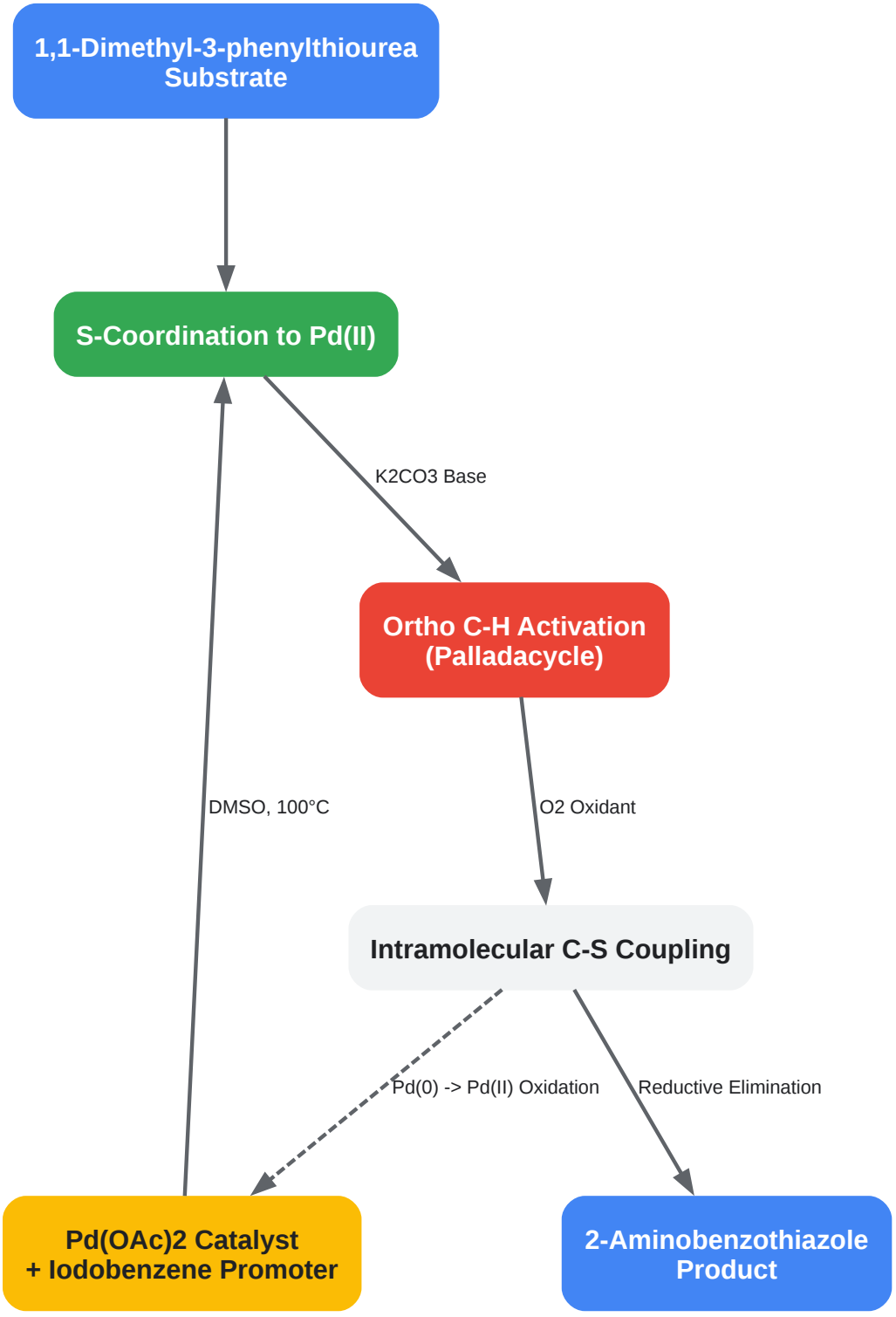
- Reaction Assembly: In an oven-dried reaction tube equipped with a magnetic stir bar, add 1.0 mmol of 1,1-dimethyl-3-phenylthiourea, 10 mol% Pd(OAc)2, and 1.0 mmol K2CO3.
    - Causality: K2CO3 acts as a mild base to neutralize the acidic protons generated during the ortho C-H activation step, driving the thermodynamic formation of the intermediate palladacycle.
- Additive and Solvent Introduction: Add 0.5 mmol of iodobenzene and 2.0 mL of anhydrous DMSO. Seal the tube with a septum.
    - Causality: Iodobenzene serves as a crucial promoter that facilitates the intramolecular C-S bond formation. DMSO provides a highly polar aprotic environment that stabilizes the transient Pd(II) intermediates during the catalytic cycle.
- Oxidative Coupling: Stir the reaction mixture at 100 °C under an atmospheric air environment. Monitor the reaction progress via Thin Layer Chromatography (TLC).
    - Causality: Unlike standard cross-coupling reactions that strictly require inert atmospheres (N2/Ar), this specific transformation relies on atmospheric oxygen (O2) as the terminal oxidant to regenerate the active Pd(II) species from Pd(0) after reductive elimination. Running this protocol under nitrogen will result in a severely truncated yield (<25%).
- Workup and Isolation: Once the starting material is fully consumed (typically 4–6 hours), cool the mixture to room temperature. Dilute with ethyl acetate (15 mL), wash with brine (3 x 10 mL) to remove the DMSO, dry the organic layer over anhydrous Na2SO4, and concentrate under reduced pressure.
- Purification: Purify the crude residue via silica gel column chromatography (Hexanes/Ethyl Acetate gradient) to isolate the pure 2-aminobenzothiazole derivative.

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Visualization: Catalytic Pathway

The following diagram illustrates the logical flow and intermediate stages of the Pd-catalyzed ortho-directed C-H activation utilizing the 1,1-dimethyl-3-phenylthiourea scaffold.

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Workflow of Pd-catalyzed C-H activation using 1,1-dimethyl-3-phenylthiourea.

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